

Confirming the Structure of 1-(3-methylenecyclobutyl)ethanone Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 1-(3-Methylenecyclobutyl)ethanone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the analytical techniques and experimental data essential for the structural confirmation of **1-(3-methylenecyclobutyl)ethanone** and its derivatives. By presenting a combination of spectroscopic data, detailed experimental protocols, and a logical workflow, this document serves as a valuable resource for researchers engaged in the synthesis and characterization of novel small molecules.

Spectroscopic Data Summary

The structural elucidation of **1-(3-methylenecyclobutyl)ethanone** relies on a combination of spectroscopic methods. Below is a summary of expected and comparative data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Technique	Parameter	1-(3-methylenecyclobutyl) ethanone (Hypothetical Data)	Comparative Data: Cyclobutyl Methyl Ketone
¹ H NMR	Chemical Shift (δ)	~4.8 ppm (s, 2H, =CH ₂)	-
~3.2 ppm (quint, 1H, CH)	~3.1 ppm (quint, 1H, CH)		
~2.8 ppm (m, 2H, CH ₂)	~2.5 ppm (m, 4H, CH ₂)		
~2.4 ppm (m, 2H, CH ₂)			
~2.1 ppm (s, 3H, COCH ₃)	~2.1 ppm (s, 3H, COCH ₃)		
¹³ C NMR	Chemical Shift (δ)	~209 ppm (C=O)	~209 ppm (C=O)
~145 ppm (=C)	-		
~110 ppm (=CH ₂)	-		
~50 ppm (CH)	~48 ppm (CH)		
~35 ppm (CH ₂)	~25 ppm (CH ₂)		
~28 ppm (CH ₃)	~28 ppm (CH ₃)		
IR	Wavenumber (cm ⁻¹)	~1715 cm ⁻¹ (C=O stretch)	~1715 cm ⁻¹ (C=O stretch)[1]
~1650 cm ⁻¹ (C=C stretch)	-		
~3080 cm ⁻¹ (=C-H stretch)	-		
MS (EI)	m/z	110 (M ⁺)	98 (M ⁺)
95 (M ⁺ - CH ₃)	83 (M ⁺ - CH ₃)		

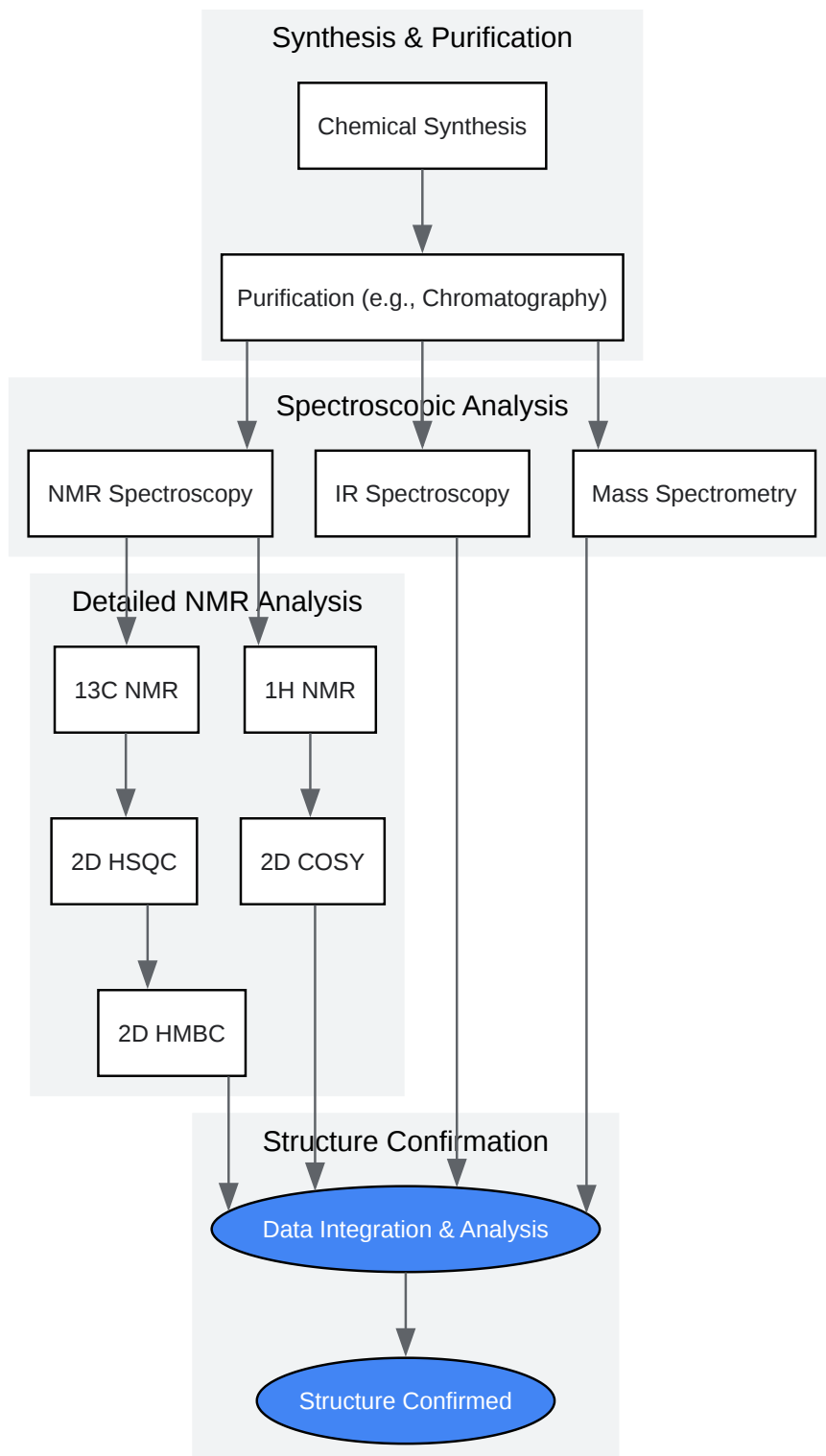
67 ($M^+ - COCH_3$)	55 ($M^+ - COCH_3$)
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43 (CH_3CO^+)	43 (CH_3CO^+)
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Workflow for Structural Elucidation

The following diagram illustrates a typical workflow for the synthesis and structural confirmation of a **1-(3-methylenecyclobutyl)ethanone** derivative.

Workflow for Structural Confirmation of 1-(3-methylenecyclobutyl)ethanone Derivatives

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References

- 1. orgchemboulder.com [orgchemboulder.com]
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